

# Application Notes: Solvent Orange 45 in Non-Aqueous Solvent Systems

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## Compound of Interest

Compound Name: Solvent Orange 45

Cat. No.: B1143906

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## Introduction

**Solvent Orange 45** (C.I. 11700; CAS No. 13011-62-6) is a metal-complex solvent dye known for its vibrant orange hue and excellent solubility in various organic solvents.[1][2] While its primary applications are in industrial settings such as inks, coatings, and plastics, its properties may be of interest for laboratory applications requiring a soluble, non-aqueous colorimetric agent.[1][2][3] This document provides detailed application notes and protocols for the use of **Solvent Orange 45** in non-aqueous solvent systems for research purposes.

## Physicochemical Properties

**Solvent Orange 45** is a dark yellow or orange powder.[3][4] It is a cobalt-metal complex of a monoazo dye.[5] It is generally insoluble in water and benzene but exhibits good solubility in a range of organic solvents.[1][2][4][5]

## Quantitative Data Summary

The following tables summarize the key quantitative specifications and solubility profile of **Solvent Orange 45**.

Table 1: Technical Specifications of **Solvent Orange 45**

Property	Specification	Source
Appearance	Orange Powder	[3]
Dyeing Strength	98-102%	[3]
pH Value	6.0-8.0	[3]
Moisture Content	≤ 2.0%	[3]
Solubility in MEK (20°C)	≥ 500 g/L	[3]

| Insolubles in MEK | ≤ 1.0% |[3] |

Table 2: Solubility Profile of **Solvent Orange 45** in Various Solvents

Solvent Class	Specific Solvents	Solubility	Source
Ketones	Methyl Ethyl Ketone (MEK), Acetone	High	[3][6]
Alcohols	Ethanol	Soluble	[6]
Glycol Ethers	-	Soluble	[2]
Esters	-	Soluble	[2]
Aromatic Hydrocarbons	Benzene	Insoluble	[4][5]

| Aqueous | Water | Insoluble |[4][5][6] |

## Experimental Protocols

Safety Precautions: Before proceeding with any protocol, consult the Safety Data Sheet (SDS). **Solvent Orange 45** may cause eye, skin, and respiratory irritation.[7] It is toxic to aquatic life with long-lasting effects.[8] Always work in a well-ventilated area, preferably a chemical fume hood, and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[7][8]

### Protocol 1: Preparation of a Stock Solution in Methyl Ethyl Ketone (MEK)

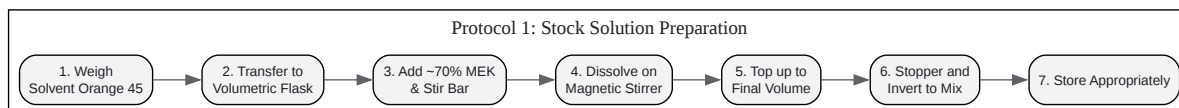
This protocol describes the preparation of a 10% (w/v) stock solution of **Solvent Orange 45** in MEK.

#### Materials:

- **Solvent Orange 45** powder
- Methyl Ethyl Ketone (MEK), analytical grade
- Volumetric flask with stopper
- Magnetic stirrer and stir bar
- Weighing balance
- Spatula

#### Procedure:

- **Weighing:** Accurately weigh the desired amount of **Solvent Orange 45**. For a 10 mL solution, weigh 1.0 g of the dye.
- **Dissolution:** Transfer the powder into the volumetric flask. Add approximately 7 mL of MEK.
- **Mixing:** Place the magnetic stir bar in the flask and place the flask on a magnetic stirrer. Stir until the dye is completely dissolved. This should occur readily due to its high solubility.[\[3\]](#)
- **Final Volume:** Once dissolved, carefully add MEK to the flask until the meniscus reaches the 10 mL calibration mark.
- **Homogenization:** Stopper the flask and invert it several times to ensure the solution is homogeneous.
- **Storage:** Store the stock solution in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area.[\[7\]](#)



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Workflow for preparing a stock solution of **Solvent Orange 45**.

#### Protocol 2: General Procedure for Staining Non-Aqueous Polymer Films

This protocol provides a general method for using **Solvent Orange 45** as a colorimetric stain for hydrophobic polymer films for visualization or characterization purposes.

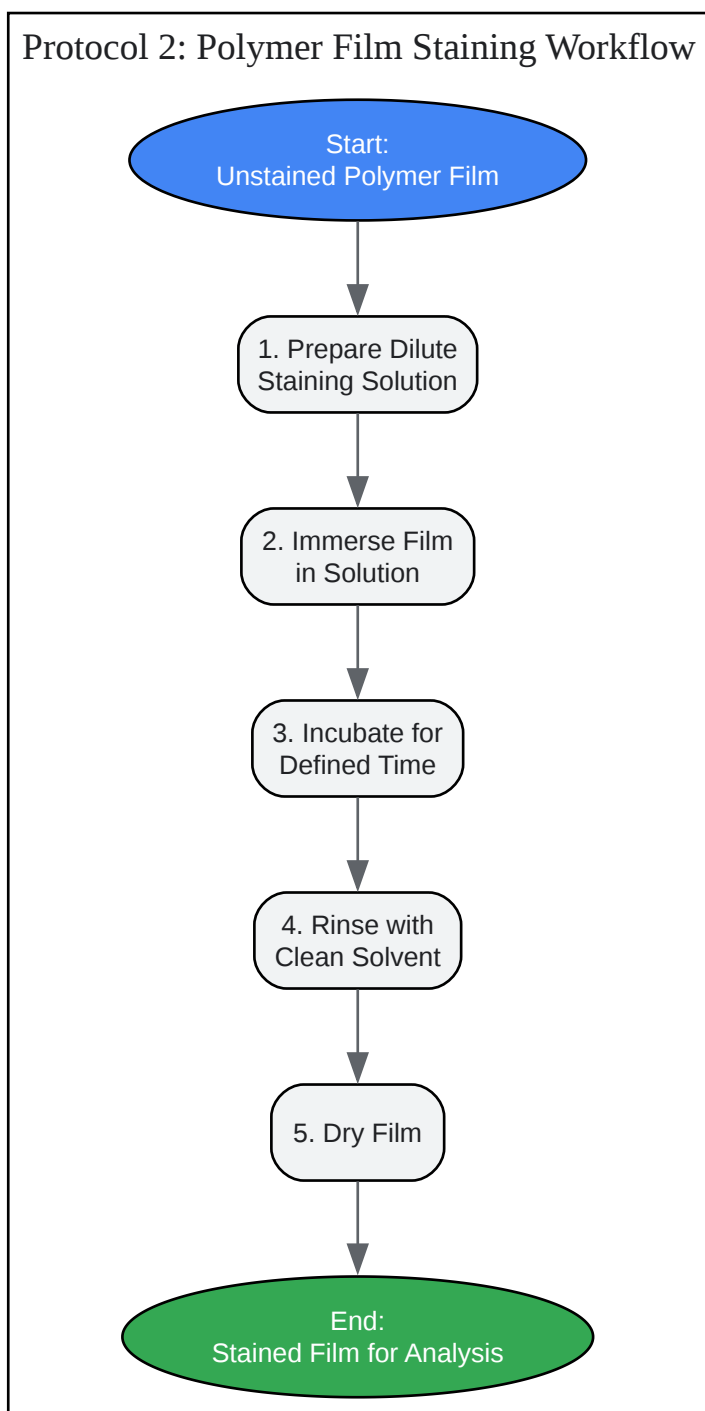
##### Materials:

- Polymer film (e.g., polystyrene, polycarbonate)
- **Solvent Orange 45** stock solution (from Protocol 1)
- Suitable rinsing solvent (e.g., ethanol, isopropanol)
- Petri dish or staining jar
- Forceps
- Air or nitrogen stream for drying

##### Procedure:

- Preparation: Prepare a dilute working solution (e.g., 0.1% w/v) from the stock solution using the same solvent (MEK) or another compatible solvent.
- Immersion: Place the polymer film into a petri dish. Using forceps, fully immerse the film in the staining solution.

- Incubation: Cover the dish and allow the film to incubate for a specified time (e.g., 1-10 minutes). The optimal time will depend on the polymer and desired color intensity.
- Rinsing: Remove the film from the staining solution using forceps. Briefly dip it into a beaker containing the rinsing solvent to remove excess, unbound dye.
- Drying: Dry the stained film using a gentle stream of air or nitrogen.
- Analysis: The stained film can now be analyzed (e.g., light microscopy, spectrophotometry).



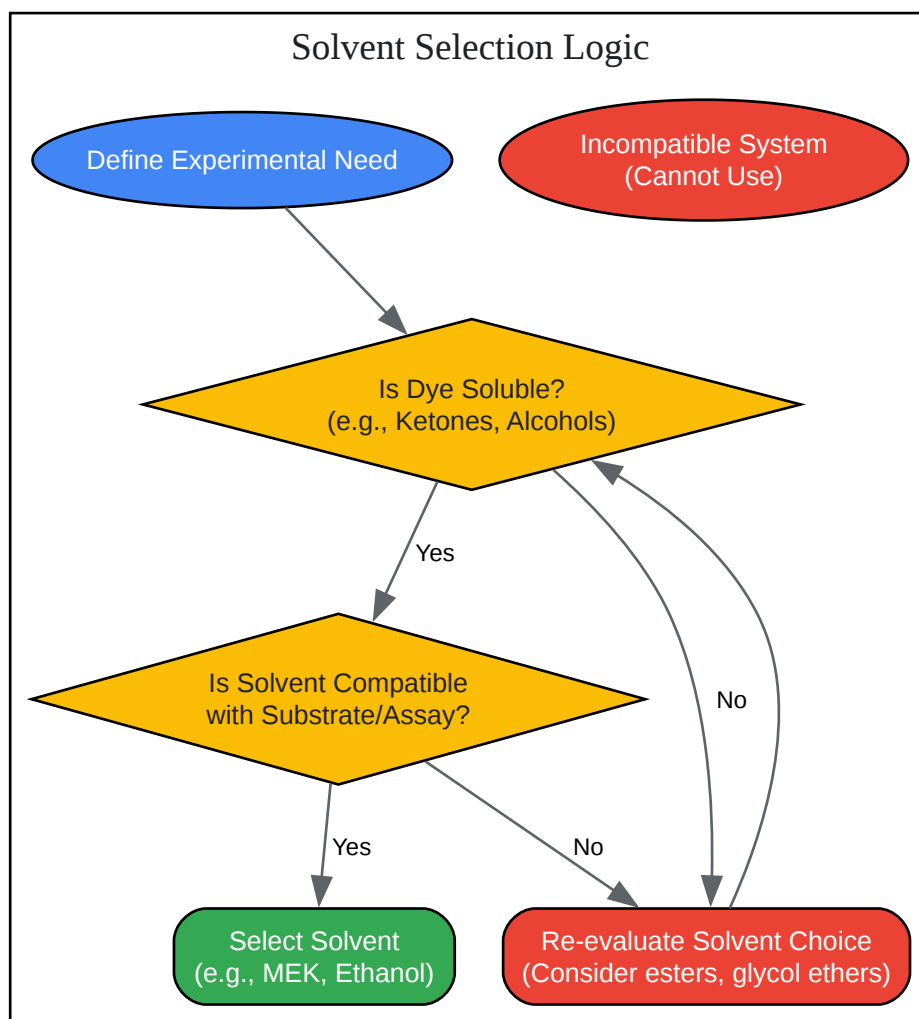
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General workflow for staining polymer films with **Solvent Orange 45**.

## Logical Relationships

Solvent Selection for Non-Aqueous Applications

The choice of solvent is critical for the successful application of **Solvent Orange 45**. The following diagram illustrates the decision-making process for selecting an appropriate non-aqueous solvent. The primary considerations are the dye's solubility and the solvent's compatibility with the experimental system (e.g., substrate, analytical method).



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Decision tree for selecting a suitable non-aqueous solvent.

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